

Comparative Analysis of Oral Progesterone and Levonorgestrel

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Progestoral*

Cat. No.: *B7769975*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of oral micronized progesterone and levonorgestrel, two progestogenic compounds with distinct pharmacological profiles. The information presented is intended for an audience with a background in pharmacology and drug development, summarizing key quantitative data, experimental methodologies, and signaling pathways to facilitate an objective comparison.

Introduction

Progesterone is the endogenous steroid hormone essential for the regulation of the menstrual cycle and maintenance of pregnancy. Oral micronized progesterone is a bioidentical form of this hormone. Levonorgestrel is a synthetic progestogen, a second-generation 19-nortestosterone derivative, widely used in hormonal contraception. While both compounds exert their primary effects through the progesterone receptor, their broader pharmacological profiles, including off-target receptor interactions and pharmacokinetic properties, differ significantly.

Pharmacokinetic Profile

The oral bioavailability of progesterone is inherently low due to extensive first-pass metabolism. Micronization has improved its absorption, yet it still exhibits significant inter-individual variability.^[1] Levonorgestrel, in contrast, is rapidly and almost completely absorbed after oral administration, with a high bioavailability.^{[2][3]}

Parameter	Oral Micronized Progesterone	Oral Levonorgestrel
Bioavailability	<10% (highly variable)[1]	~100%[2][3]
Time to Peak (Tmax)	1.5 - 2.88 hours[4][5]	1 - 2 hours[3][6]
Half-life (t½)	5 - 10 hours (with food)[1][7]	24 - 32 hours[2][8]
Protein Binding	96-99% (primarily to albumin and corticosteroid-binding globulin)[1][9]	~98% (primarily to SHBG and albumin)[2]
Metabolism	Extensive hepatic first-pass metabolism[1]	Primarily hepatic reduction, hydroxylation, and conjugation[2][3]

Receptor Binding Affinity

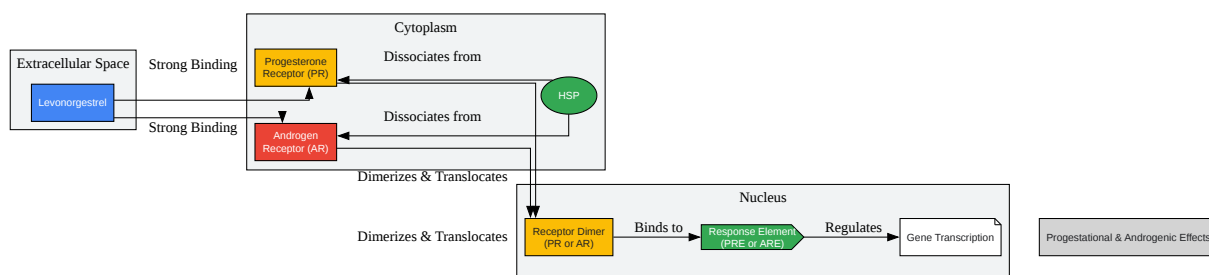
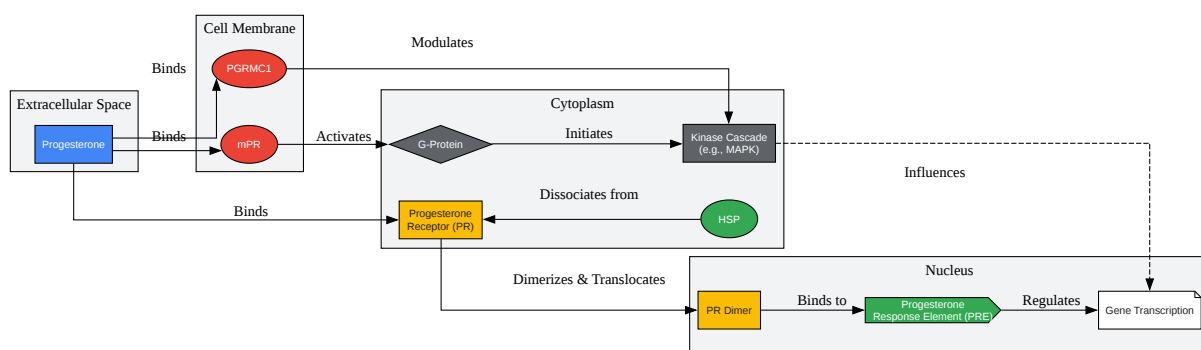
The therapeutic and side-effect profiles of progestogens are largely determined by their binding affinities to various steroid hormone receptors. Progesterone exhibits high specificity for the progesterone receptor (PR), while levonorgestrel has a strong affinity for both the progesterone and androgen receptors (AR).[10][11]

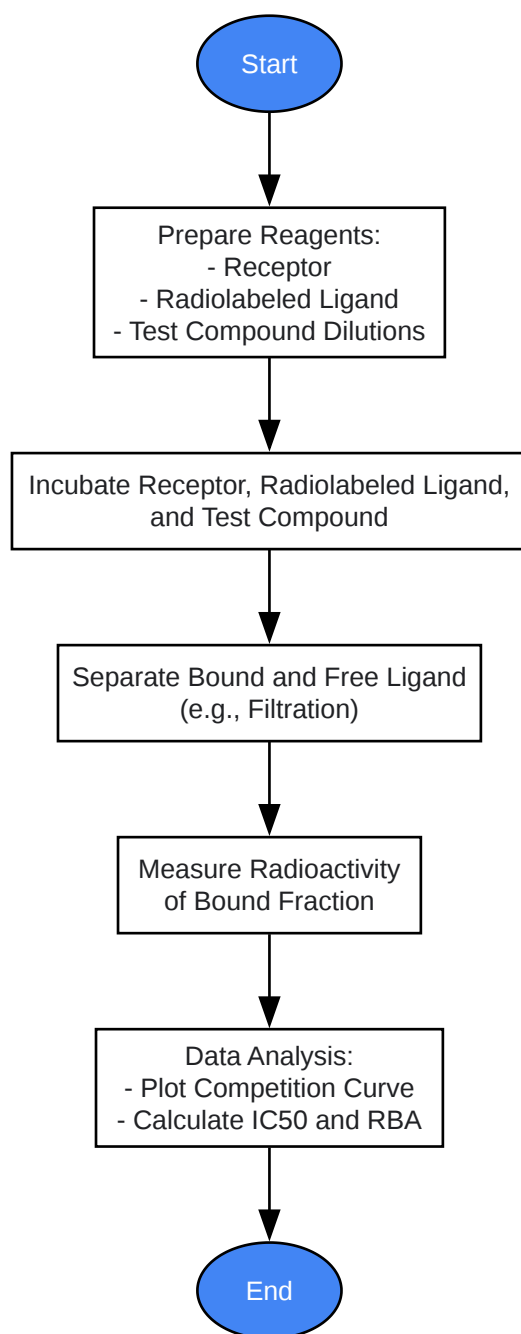
Receptor	Progesterone (Relative Binding Affinity %)	Levonorgestrel (Relative Binding Affinity %)
Progesterone Receptor (PR)	100[11]	323[12]
Androgen Receptor (AR)	0.3 - 2.5[10][11]	58[12]
Glucocorticoid Receptor (GR)	Low[13][14]	7.5[12]
Mineralocorticoid Receptor (MR)	High[15][16]	17[12]
Estrogen Receptor (ER)	Negligible	< 0.02[12]

Signaling Pathways

Progesterone Signaling

Progesterone primarily signals through the classical genomic pathway by binding to intracellular progesterone receptors (PR-A and PR-B), which then translocate to the nucleus and act as ligand-activated transcription factors.[\[17\]](#)[\[18\]](#) This leads to the regulation of target gene expression. Progesterone can also elicit rapid, non-genomic effects through membrane-associated progesterone receptors (mPRs) and progesterone receptor membrane component 1 (PGRMC1).[\[17\]](#)[\[18\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pharmacokinetics of progesterone - Wikipedia [en.wikipedia.org]
- 2. Levonorgestrel - Wikipedia [en.wikipedia.org]
- 3. Levonorgestrel - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. Pharmacokinetics of hard micronized progesterone capsules via vaginal or oral route compared with soft micronized capsules in healthy postmenopausal women: a randomized open-label clinical study - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Pharmacokinetics of hard micronized progesterone capsules via vaginal or oral route compared with soft micronized capsules in healthy postmenopausal women: a randomized open-label clinical study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. accessdata.fda.gov [accessdata.fda.gov]
- 7. droracle.ai [droracle.ai]
- 8. Pharmacokinetics of levonorgestrel in 18 women after 1 month of treatment with a triphasic oral contraceptive - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Androgenic action of progestins and possible synandrogenic properties of antiandrogens used in oral contraceptives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Progestational and androgenic receptor binding affinities and in vivo activities of norgestimate and other progestins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Levonorgestrel (CAS 797-63-7): R&D Systems [rndsystems.com]
- 13. Differential off-target glucocorticoid activity of progestins used in endocrine therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Comparison of progesterone and glucocorticoid receptor binding and stimulation of gene expression by progesterone, 17-alpha hydroxyprogesterone caproate (17-OHPC), and related progestins - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Binding of oral contraceptive progestogens to serum proteins and cytoplasmic receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Progesterone binding to mineralocorticoid receptors: in vitro and in vivo studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. academic.oup.com [academic.oup.com]
- 18. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Comparative Analysis of Oral Progesterone and Levonorgestrel]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7769975#comparative-analysis-of-progestoral-and-levonorgestrel]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com